

Mass spectrometry methods for analyzing D-Galactose-13C-1.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Galactose-13C-1

Cat. No.: B15561209

[Get Quote](#)

Answering in German as the user is interacting in German.

Application Note & Protokolle

Titel: Massenspektrometrische Methoden zur Analyse von **D-Galactose-13C-1**

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Einleitung

D-Galactose-13C-1 ist eine stabil-isotopenmarkierte Form von D-Galactose, die als entscheidender Tracer in der Stoffwechselforschung und in pharmakokinetischen Studien dient. [1][2] Ihre Fähigkeit, Stoffwechselwege zu verfolgen, ohne biologische Prozesse zu verändern, macht sie zu einem unschätzbaren Werkzeug in den Lebenswissenschaften. [1] Die genaue und präzise Quantifizierung von **D-Galactose-13C-1** und ihren Metaboliten ist für das Verständnis von Krankheitszuständen wie Galaktosämie, die Bewertung der Leberfunktion und die Entwicklung gezielter Arzneimitteltherapien von entscheidender Bedeutung. [3][4]

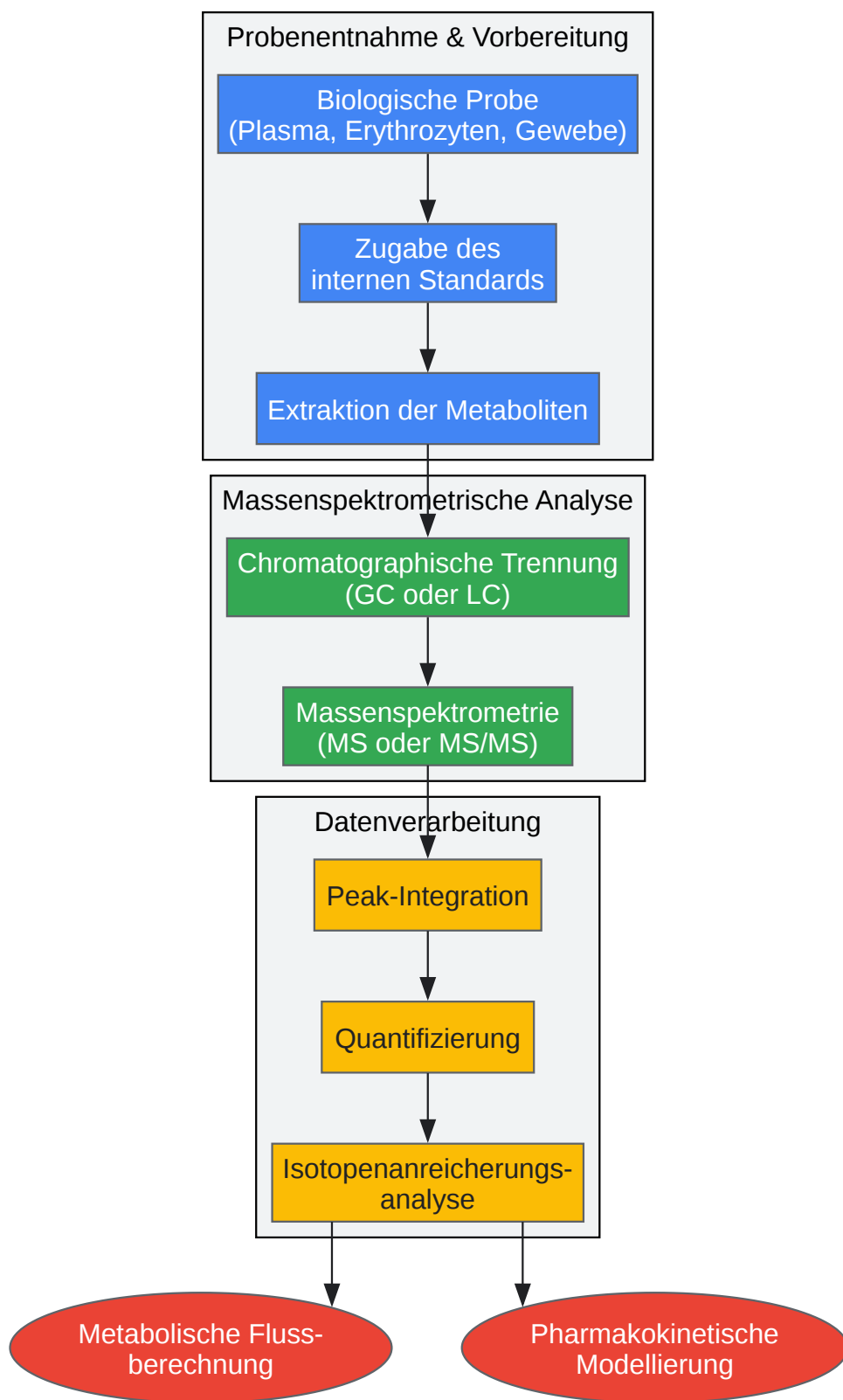
Massenspektrometrie (MS), gekoppelt mit Gaschromatographie (GC) oder Flüssigchromatographie (LC), bietet die erforderliche Sensitivität und Spezifität für diese Analysen. [5][6] Diese Anwendungsbeschreibung beschreibt detaillierte Protokolle für die Analyse von **D-Galactose-13C-1** mittels GC-MS und LC-MS, die für den Einsatz in der Forschung und Arzneimittelentwicklung optimiert sind.

Wichtige Anwendungen

- Metabolische Flussanalyse (MFA): Verfolgung des Schicksals von ^{13}C -markierter Galactose durch zentrale Stoffwechselwege wie den Leloir-Weg zur Quantifizierung intrazellulärer Stoffwechselraten.[\[7\]](#)[\[8\]](#)
- Pharmakokinetische (PK) Studien: Untersuchung der Absorption, Verteilung, Metabolisierung und Ausscheidung (ADME) von galactosylierten Prodrugs.[\[2\]](#)[\[4\]](#)
- Diagnostik: Entwicklung empfindlicher Assays zur Messung von Galactose und ihren Metaboliten im Plasma und in Erythrozyten zur Diagnose und Überwachung von Galaktosämie.[\[9\]](#)[\[10\]](#)
- Leberfunktionsbewertung: Einsatz in Studien zur Untersuchung des hepatischen Galactose-Metabolismus als Indikator für die Lebergesundheit.[\[11\]](#)

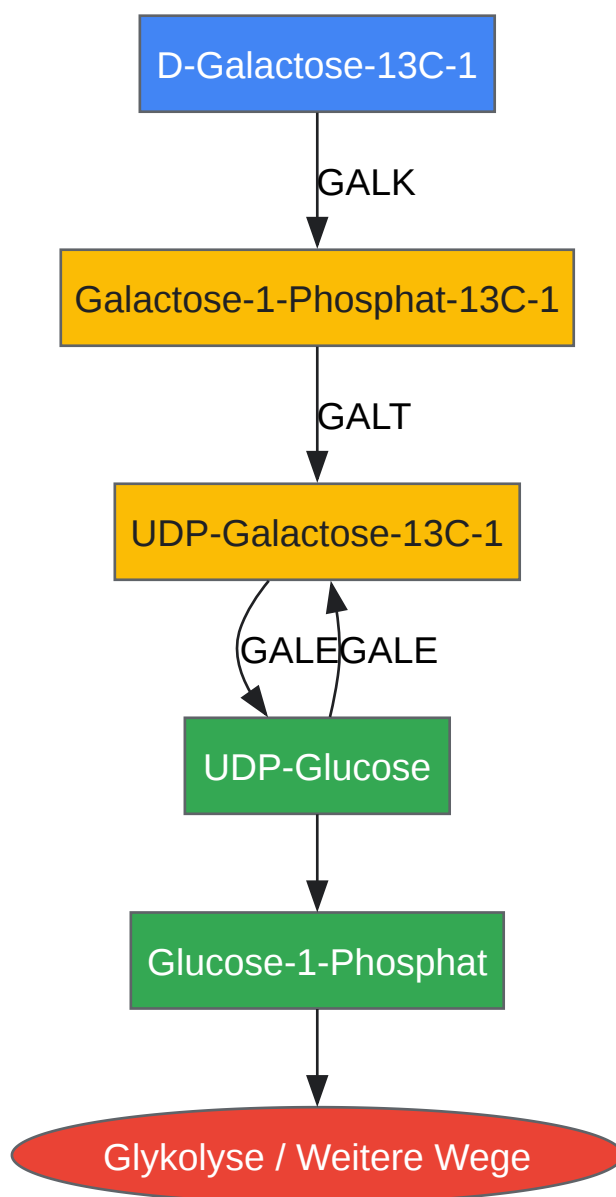
Visualisierte Arbeitsabläufe und Stoffwechselwege

Die folgenden Diagramme illustrieren den allgemeinen experimentellen Arbeitsablauf und den primären Stoffwechselweg, der für die Analyse von **D-Galactose- ^{13}C -1** relevant ist.



[Click to download full resolution via product page](#)

Abbildung 1: Allgemeiner experimenteller Arbeitsablauf.



[Click to download full resolution via product page](#)

Abbildung 2: Der Leloir-Weg für den Galactose-Metabolismus.

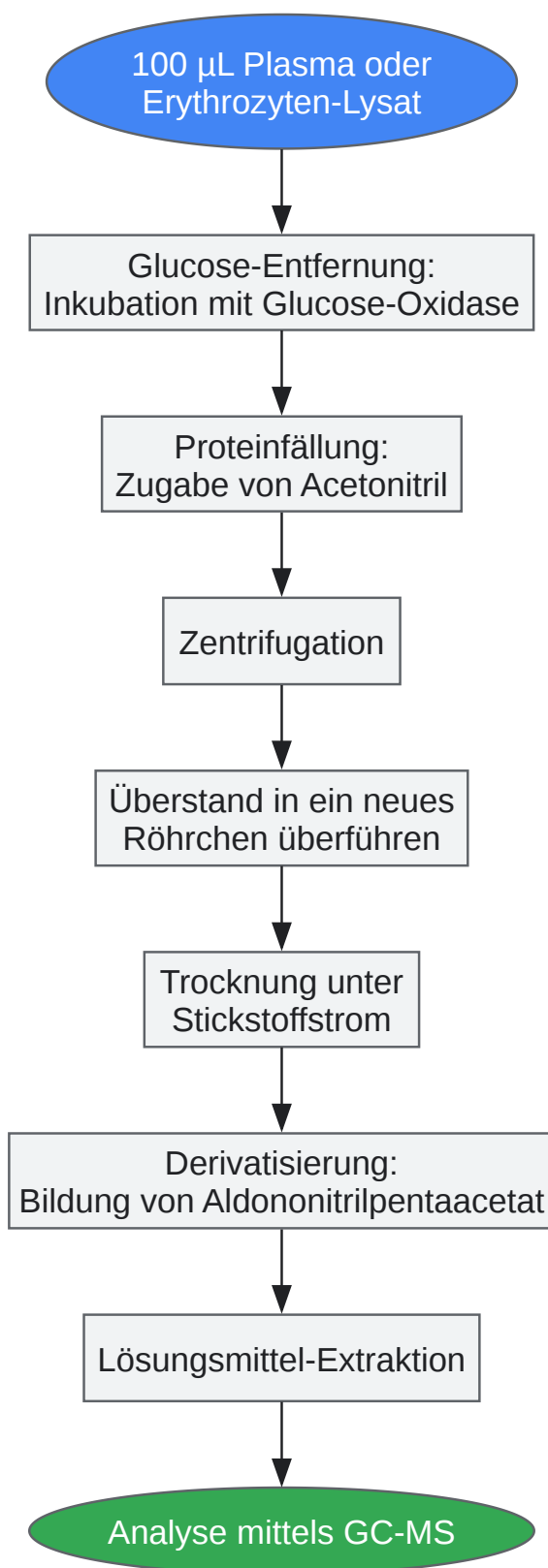
Experimentelle Protokolle

Methode 1: Gaschromatographie-Massenspektrometrie (GC-MS)

Diese Methode ist gut etabliert für die Analyse von Galactose und ihren phosphorylierten Metaboliten in biologischen Proben.[5][9] Sie erfordert eine Derivatisierung, um die Flüchtigkeit

der Zucker für die GC-Analyse zu erhöhen.

Protokoll zur Probenvorbereitung und Derivatisierung:



[Click to download full resolution via product page](#)

Abbildung 3: GC-MS-Probenvorbereitungs-Workflow.

- Probenvorbereitung: Zu 100 µL Plasma oder Erythrozyten-Lysat wird ein interner Standard (z. B. U-13C6-D-Galactose) hinzugefügt.[5]
- Glucose-Entfernung: Um Interferenzen zu minimieren, wird die Probe mit Glucose-Oxidase behandelt, um D-Glucose zu entfernen.[5]
- Reinigung: Die Probe wird durch Ionenaustauschchromatographie gereinigt, um verbleibende störende Verbindungen zu entfernen.[5]
- Derivatisierung: Die getrockneten Extrakte werden derivatisiert, um Aldononitrilpentaacetat-Derivate zu bilden. Dies erhöht die Flüchtigkeit und die thermische Stabilität für die GC-Analyse.[9][10]
- Extraktion: Das Derivat wird in ein für die GC-Injektion geeignetes organisches Lösungsmittel extrahiert.

GC-MS-Bedingungen:

- GC-Säule: Phenyl-methylsilicon-Kapillarsäule.[10]
- Injektionsmodus: Splitless.
- Temperaturprogramm: Optimiert zur Trennung von Galactose-Derivaten von anderen Zuckern.[10]
- Ionisationsmodus: Positive chemische Ionisation (PCI).[5]
- MS-Detektion: Selected Ion Monitoring (SIM) zur Überwachung spezifischer Ionen.
 - m/z 328: Unmarkierte D-Galactose [M-60]+.[5]
 - m/z 329: D-Galactose-1-13C [M-60]+.[5]
 - m/z 334: U-13C6-D-Galactose (interner Standard) [M-60]+.[5]

Methode 2: Flüssigchromatographie-Massenspektrometrie (LC-MS)

LC-MS, insbesondere unter Verwendung von hydrophiler Interaktionschromatographie (HILIC), ist eine leistungsstarke Alternative, die oft keine Derivatisierung erfordert.^[12] Die Kopplung mit Isotopenverhältnis-Massenspektrometrie (IRMS) ermöglicht eine hochpräzise Messung der ¹³C-Anreicherung.^[6]

Protokoll zur Probenvorbereitung:

- Probenvorbereitung: Nur 100 µL Plasma sind erforderlich.^{[6][13]}
- Proteinfällung: Proteine werden durch Zugabe eines kalten organischen Lösungsmittels (z. B. Acetonitril) gefällt.
- Zentrifugation: Die Probe wird zentrifugiert, um das gefällte Protein zu entfernen.
- Analyse: Der Überstand wird direkt in das LC-MS-System injiziert.

LC-MS-Bedingungen:

- LC-Säule: HILIC-Säule (z. B. 2,1 mm × 150 mm, 1,7 µm).^[14]
- Mobile Phase: Gradient aus Acetonitril und einem wässrigen Puffer (z. B. Ammoniumformiat).^[14]
- Flussrate: Typischerweise 200–400 µL/min.^[14]
- Ionisationsmodus: Elektrospray-Ionisation (ESI), oft im negativen Modus für Zucker.^[12]
- MS-Detektion:
 - Single Quadrupole: Selected Ion Monitoring (SIM) der deprotonierten Molekülionen [M-H]⁻.
 - Triple Quadrupole (MS/MS): Selected Reaction Monitoring (SRM) für höchste Spezifität und Quantifizierung.

- Hochauflösende MS (z. B. Orbitrap, Q-TOF): Extraktion exakter Massen zur Unterscheidung von Isobarenspezies.
- IRMS: Präzise Messung des $^{13}\text{C}/^{12}\text{C}$ -Verhältnisses zur Bestimmung der Isotopenanreicherung.[6]

Datenpräsentation und quantitative Leistung

Die quantitative Leistung der GC-MS-Methode zur Analyse von D-Galactose im Plasma ist nachstehend zusammengefasst.

Parameter	Leistungsmerkmal	Referenz
Linearitätsbereich	0,1 - 5,0 $\mu\text{mol/L}$	[5]
Bestimmungsgrenze (LOQ)	< 0,02 $\mu\text{mol/L}$	[5]
Wiederholbarkeit (VK%)	< 15% (Intra- und Inter-Assay)	[5]
Korrelation	Lineare Korrelation mit enzymatischen Assays ($r^2 > 0,927$)	[9]

Tabelle 1: Zusammenfassung der quantitativen Leistungsdaten für die GC-MS-Analyse von D-Galactose.

Fazit

Die hier beschriebenen GC-MS- und LC-MS-Methoden ermöglichen eine robuste und empfindliche Quantifizierung von **D-Galactose- ^{13}C -1** und ihren Metaboliten in komplexen biologischen Matrices. Das GC-MS-Protokoll mit Aldononitrilpentaacetat-Derivatisierung ist eine gut validierte Methode, die eine ausgezeichnete Empfindlichkeit bietet.[5] LC-MS-Methoden bieten den Vorteil einer einfacheren Probenvorbereitung und eignen sich besonders für Hochdurchsatzanwendungen. Die Wahl der Methode hängt von den spezifischen Anforderungen des Experiments ab, einschließlich der benötigten Empfindlichkeit, des Probendurchsatzes und der verfügbaren Instrumentierung. Diese Protokolle bieten eine solide Grundlage für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung, um **D-**

Galactose-13C-1 als Tracer zur Aufklärung von Stoffwechselwegen und zur Weiterentwicklung therapeutischer Strategien effektiv einzusetzen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Buy D-Galactose-13C,d1 [smolecule.com]
- 3. mdpi.com [mdpi.com]
- 4. D-galactose as a vector for prodrug design - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Analysis of concentration and (13)C enrichment of D-galactose in human plasma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Quantitation of plasma 13C-galactose and 13C-glucose during exercise by liquid chromatography/isotope ratio mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Gas chromatography-mass spectrometry analysis of 13C labeling in sugars for metabolic flux analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Evaluation of 13C isotopic tracers for metabolic flux analysis in mammalian cells - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Stable-isotope dilution analysis of galactose metabolites in human erythrocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Apparent galactose appearance rate in human galactosemia based on plasma [(13)C]galactose isotopic enrichment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Hepatic Galactose Metabolism Quantified in Humans Using 2-18F-Fluoro-2-Deoxy-d-Galactose PET/CT - PMC [pmc.ncbi.nlm.nih.gov]
- 12. lcms.cz [lcms.cz]
- 13. researchgate.net [researchgate.net]
- 14. tandfonline.com [tandfonline.com]

- To cite this document: BenchChem. [Mass spectrometry methods for analyzing D-Galactose-13C-1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15561209#mass-spectrometry-methods-for-analyzing-d-galactose-13c-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com